

# Green Synthesis of Neodymium Oxide Nanoparticles: A Practical Guide for Researchers

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## Compound of Interest

Compound Name: Neodymium oxide

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## Application Note: Eco-Friendly Synthesis of Neodymium Oxide Nanoparticles Using Plant Extracts for Advanced Applications

The burgeoning field of nanotechnology consistently seeks sustainable and environmentally benign methods for the synthesis of nanoparticles. Green synthesis, a branch of nanobiotechnology, has emerged as a promising alternative to conventional chemical and physical methods, which are often energy-intensive and involve hazardous substances. This approach utilizes biological entities, particularly plant extracts, as natural reducing and capping agents for the fabrication of metal and metal oxide nanoparticles.

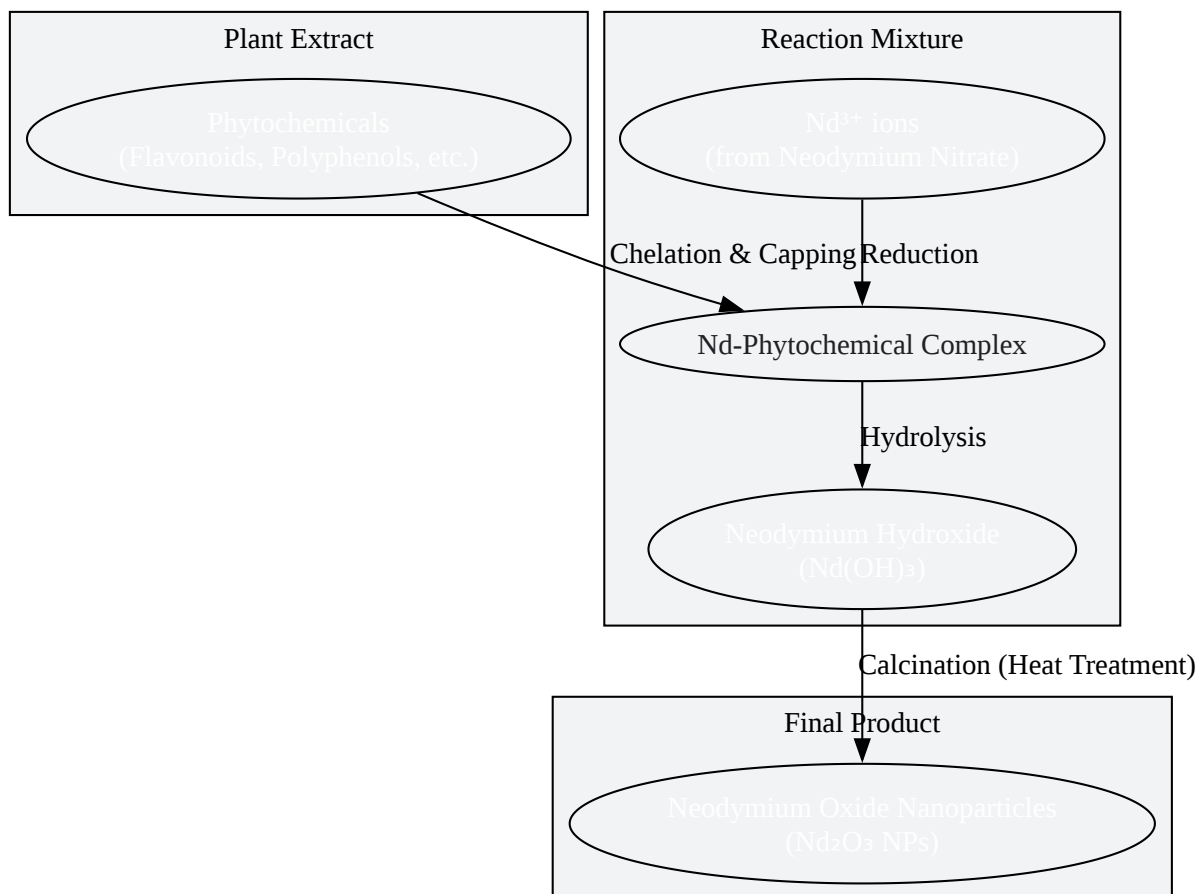
**Neodymium oxide** ( $\text{Nd}_2\text{O}_3$ ), a rare earth metal oxide, has garnered significant attention owing to its unique optical, magnetic, and catalytic properties. These properties make it a valuable material in various applications, including catalysis, high-performance magnets, and biomedical imaging. The green synthesis of  $\text{Nd}_2\text{O}_3$  nanoparticles not only reduces the environmental impact but can also enhance their biocompatibility, opening new avenues for their use in drug development and other biomedical fields.

This document provides detailed protocols for the green synthesis of **neodymium oxide** nanoparticles using various plant extracts, including *Terminalia catappa*, *Andrographis*

paniculata, and Citrus species. It also presents a comparative summary of the resulting nanoparticle characteristics and outlines the general mechanism of synthesis.

## General Principle of Green Synthesis

The green synthesis of **neodymium oxide** nanoparticles from plant extracts generally involves the reduction of a neodymium salt precursor by the phytochemicals present in the plant extract. These phytochemicals, which include flavonoids, alkaloids, polyphenols, and saponins, act as natural reducing agents and stabilizers, preventing the agglomeration of the nanoparticles.<sup>[1][2][3]</sup> The process typically involves the mixing of the plant extract with a solution of a neodymium salt, followed by a reaction that is often facilitated by gentle heating. The resulting neodymium hydroxide or a related complex is then calcined at a high temperature to yield **neodymium oxide** nanoparticles.



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Figure 1: Proposed mechanism for the green synthesis of **Neodymium Oxide** nanoparticles.

## Experimental Protocols

The following sections detail the protocols for the green synthesis of **neodymium oxide** nanoparticles using different plant extracts.

### Synthesis using *Terminalia catappa* Leaf Extract

This protocol is based on the facile and eco-friendly method described by researchers for the synthesis of  $\text{Nd}_2\text{O}_3$  nanoparticles.[1][4][5]

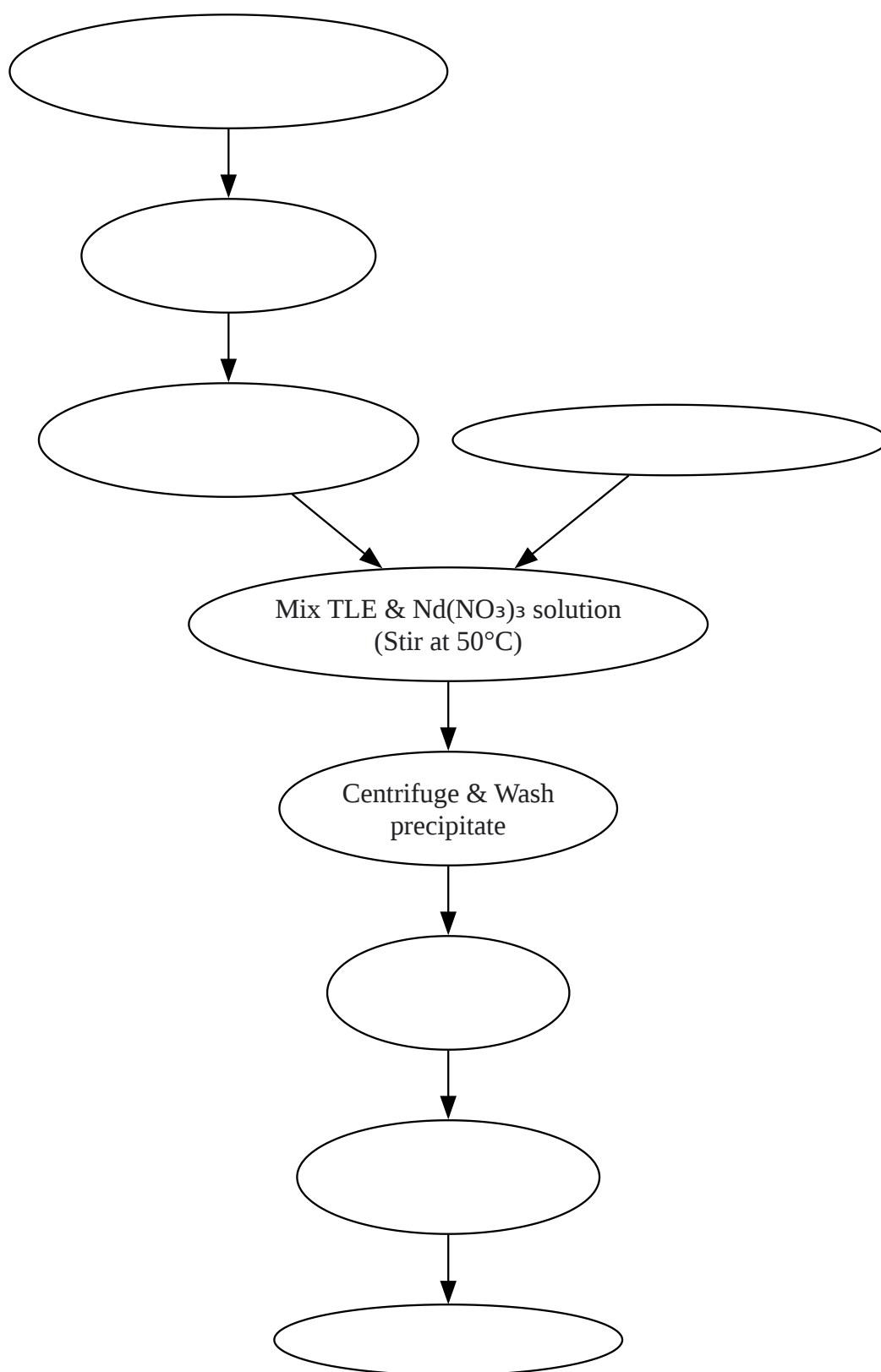
#### 2.1.1. Preparation of Terminalia catappa Leaf Extract (TLE)

- **Collection and Preparation of Leaves:** Collect fresh leaves of Terminalia catappa. Wash the leaves thoroughly with distilled water to remove any dust and impurities.
- **Drying and Grinding:** Dry the leaves at room temperature in a shaded area to preserve the phytochemicals. Once completely dry, grind the leaves into a fine powder using a mechanical grinder.
- **Aqueous Extraction:**
  - Disperse a known amount of the leaf powder in deionized water.
  - Heat the mixture at a controlled temperature (e.g., 50-60°C) with continuous stirring for a specified duration (e.g., 1 hour).[6]
  - After heating, allow the solution to cool down and filter it using Whatman No. 1 filter paper to obtain a clear aqueous leaf extract.

#### 2.1.2. Synthesis of $\text{Nd}_2\text{O}_3$ Nanoparticles

- **Precursor Solution:** Prepare a solution of Neodymium (III) nitrate hexahydrate ( $\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ) in deionized water.
- **Reaction Mixture:**
  - In a beaker, add the prepared Terminalia catappa leaf extract to the neodymium nitrate solution. A typical ratio is 5:1 (v/v) of the precursor solution to the leaf extract.[4]
  - Stir the mixture vigorously on a magnetic stirrer at a controlled temperature (e.g., 50°C) for approximately 1 hour.[4] During this time, the formation of a gel or sol of neodymium hydroxide will be observed.[1][4]
- **Separation and Drying:**

- Separate the formed gel from the solution by centrifugation.
- Wash the precipitate with deionized water and then with ethanol to remove any remaining impurities.
- Dry the obtained gel in a hot air oven at a suitable temperature (e.g., 100°C) until all the moisture is evaporated.
- Calcination:
  - Transfer the dried powder to a crucible and place it in a muffle furnace.
  - Calcine the powder at a high temperature (e.g., 600°C) for a duration of 2 hours to obtain the final violet-colored **neodymium oxide** nanoparticles.<sup>[1][4]</sup>



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Figure 2: Workflow for  $\text{Nd}_2\text{O}_3$  nanoparticle synthesis using *T. catappa*.

## Synthesis using *Andrographis paniculata* Leaf Extract

This method utilizes the leaf extract of *Andrographis paniculata*, a plant known for its rich phytochemical content, as a reducing agent.<sup>[3]</sup>

### 2.2.1. Preparation of *Andrographis paniculata* Leaf Extract

- **Collection and Cleaning:** Obtain fresh leaves of *Andrographis paniculata* and wash them thoroughly with distilled water.
- **Drying and Pulverizing:** Shade-dry the leaves for several days and then grind them into a fine powder.
- **Extraction:**
  - Boil a specific amount of the leaf powder in deionized water for a set time (e.g., 10-15 minutes).
  - Filter the extract through Whatman No. 1 filter paper to get a clear solution.

### 2.2.2. Synthesis of $\text{Nd}_2\text{O}_3$ Nanoparticles

- **Precursor Solution:** Prepare a molar solution of Neodymium (III) nitrate hexahydrate in deionized water.
- **Reaction:**
  - Add the prepared *Andrographis paniculata* leaf extract to the neodymium nitrate solution dropwise while stirring continuously.
  - Observe the color change of the solution, which indicates the formation of the nanoparticle complex.
- **Separation and Purification:**
  - Centrifuge the reaction mixture at a high speed (e.g., 10,000 rpm) for a specified duration (e.g., 15 minutes) to pellet the nanoparticles.

- Discard the supernatant and wash the pellet multiple times with deionized water to remove any unreacted precursors and by-products.
- Drying and Calcination:
  - Dry the purified pellet in a hot air oven.
  - Calcine the dried powder in a muffle furnace at a high temperature to obtain crystalline  $\text{Nd}_2\text{O}_3$  nanoparticles.

## Synthesis using Citrus Species Leaf Extracts (Citrus limetta and Citrus paradisi)

Leaf extracts from Citrus plants have also been effectively used for the green synthesis of **neodymium oxide** nanoparticles.<sup>[2][7]</sup>

### 2.3.1. Preparation of Citrus Leaf Extracts

- Leaf Preparation: Collect fresh leaves of Citrus limetta or Citrus paradisi, wash them with distilled water, and dry them in the shade.
- Powdering: Grind the dried leaves to a fine powder.
- Extraction: Prepare an aqueous extract by boiling the leaf powder in deionized water, followed by filtration.

### 2.3.2. Synthesis of $\text{Nd}_2\text{O}_3$ Nanoparticles

The synthesis protocol is similar to the sol-gel method described for other plant extracts.

- Reaction Mixture: Mix the prepared Citrus leaf extract with a solution of neodymium nitrate.
- Gel Formation: Stir the mixture, which may be gently heated, to facilitate the formation of a sol and subsequently a gel.
- Drying and Calcination: Separate, dry, and then calcine the gel at a high temperature to yield  $\text{Nd}_2\text{O}_3$  nanoparticles.



# Characterization of Green Synthesized Nd<sub>2</sub>O<sub>3</sub> Nanoparticles

The synthesized **neodymium oxide** nanoparticles are typically characterized using various analytical techniques to determine their physicochemical properties.

- UV-Visible Spectroscopy (UV-Vis): To monitor the formation of nanoparticles and to determine their optical properties, such as the energy band gap.[\[1\]](#)[\[4\]](#)
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups of the phytochemicals involved in the reduction and capping of the nanoparticles and to confirm the formation of the Nd-O bond.[\[1\]](#)[\[2\]](#)
- X-ray Diffraction (XRD): To analyze the crystalline structure and phase purity of the synthesized Nd<sub>2</sub>O<sub>3</sub> nanoparticles.[\[1\]](#)[\[2\]](#)
- Transmission Electron Microscopy (TEM) and Scanning Electron Microscopy (SEM): To visualize the morphology, size, and size distribution of the nanoparticles.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Energy-Dispersive X-ray Spectroscopy (EDX): To determine the elemental composition of the synthesized material.[\[2\]](#)[\[7\]](#)

## Quantitative Data Summary

The following table summarizes the key quantitative data obtained from the green synthesis of Nd<sub>2</sub>O<sub>3</sub> nanoparticles using different plant extracts.

Plant Extract	Precursor	Calcination Temperature (°C)	Particle Size (nm)	Crystal Structure	Energy Band Gap (eV)	Reference
Terminalia catappa	Nd(NO <sub>3</sub> ) <sub>3</sub>	600	40-60	Hexagonal	4.4	[1][4]
Andrographis paniculata	Nd(NO <sub>3</sub> ) <sub>3</sub>	Not Specified	Not Specified	Not Specified	Not Specified	[3]
Citrus limetta	Nd(NO <sub>3</sub> ) <sub>3</sub>	Not Specified	Not Specified	Cubic, Monoclinic, Hexagonal	4.45 - 5.26	[2][7]
Citrus paradisi	Nd(NO <sub>3</sub> ) <sub>3</sub>	Not Specified	Not Specified	Cubic, Monoclinic, Hexagonal	4.45 - 5.26	[2][7]
Phyllanthus emblica	Nd(NO <sub>3</sub> ) <sub>3</sub>	Not Specified	Not Specified	Cubic, Monoclinic, Hexagonal	4.45 - 5.26	[2][7]

## Applications of Green Synthesized Nd<sub>2</sub>O<sub>3</sub> Nanoparticles

Green synthesized **neodymium oxide** nanoparticles have shown potential in a variety of applications, including:

- **Biomedical Applications:** Due to their potential for enhanced biocompatibility, they are being explored for antibacterial, antioxidant, anti-inflammatory, and anticancer activities.[3][8]
- **Catalysis:** Nd<sub>2</sub>O<sub>3</sub> nanoparticles can act as efficient catalysts in various chemical reactions, such as the degradation of organic dyes.[2]
- **Optoelectronics:** Their unique optical properties make them suitable for applications in luminescent devices and as protective coatings.[9]

## Conclusion

The green synthesis of **neodymium oxide** nanoparticles using plant extracts offers a simple, cost-effective, and environmentally friendly approach to producing these valuable nanomaterials. The protocols outlined in this document provide a foundation for researchers to explore this exciting area of nanotechnology. The properties of the synthesized nanoparticles can be tailored by varying the plant extract, precursor concentration, and reaction conditions, paving the way for their application in diverse fields, from drug development to environmental remediation. Further research is encouraged to optimize these synthesis methods and to fully elucidate the potential of these green-synthesized nanoparticles.

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